

# (S)-1-(2-Nitrophenyl)ethanamine hydrochloride safety and handling

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## Compound of Interest

**Compound Name:** (S)-1-(2-Nitrophenyl)ethanamine hydrochloride

**Cat. No.:** B1604374

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## An In-Depth Technical Guide to the Safe Handling of (S)-1-(2-Nitrophenyl)ethanamine hydrochloride

This guide provides a comprehensive overview of the essential safety protocols and handling procedures for **(S)-1-(2-Nitrophenyl)ethanamine hydrochloride** (CAS No: 1113041-80-7). It is intended for researchers, chemists, and drug development professionals who may handle this compound in a laboratory setting. The focus is not merely on procedural steps but on the underlying scientific principles that inform a robust culture of safety.

## Compound Identification and Key Physicochemical Properties

**(S)-1-(2-Nitrophenyl)ethanamine hydrochloride** is a chiral amine derivative often used as a building block in pharmaceutical and organic synthesis.<sup>[1]</sup> Understanding its fundamental properties is the first step in a thorough risk assessment.

Property	Value	Source(s)
CAS Number	1113041-80-7	<a href="#">[2]</a> <a href="#">[3]</a>
Molecular Formula	C <sub>8</sub> H <sub>11</sub> ClN <sub>2</sub> O <sub>2</sub>	<a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	202.64 g/mol	<a href="#">[2]</a> <a href="#">[4]</a>
Appearance	Light yellow to yellow solid	<a href="#">[5]</a>
Storage Temperature	2-8°C	<a href="#">[2]</a> <a href="#">[5]</a>
Storage Conditions	Store under an inert atmosphere (Nitrogen or Argon)	<a href="#">[2]</a> <a href="#">[5]</a>

## Hazard Identification and Toxicological Profile

This compound is classified as hazardous under the Globally Harmonized System (GHS) and OSHA's Hazard Communication Standard.[\[2\]](#)[\[3\]](#) The primary hazards stem from its irritant properties, potential for respiratory effects, and acute oral toxicity.

GHS Classification	Hazard Code	Hazard Statement	Source(s)
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed	<a href="#">[2]</a> <a href="#">[3]</a>
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation	<a href="#">[2]</a> <a href="#">[3]</a>
Serious Eye Damage/Irritation	Category 2A	H319: Causes serious eye irritation	<a href="#">[2]</a> <a href="#">[3]</a>
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation	<a href="#">[2]</a> <a href="#">[3]</a>

## Mechanistic Insights into Hazards:

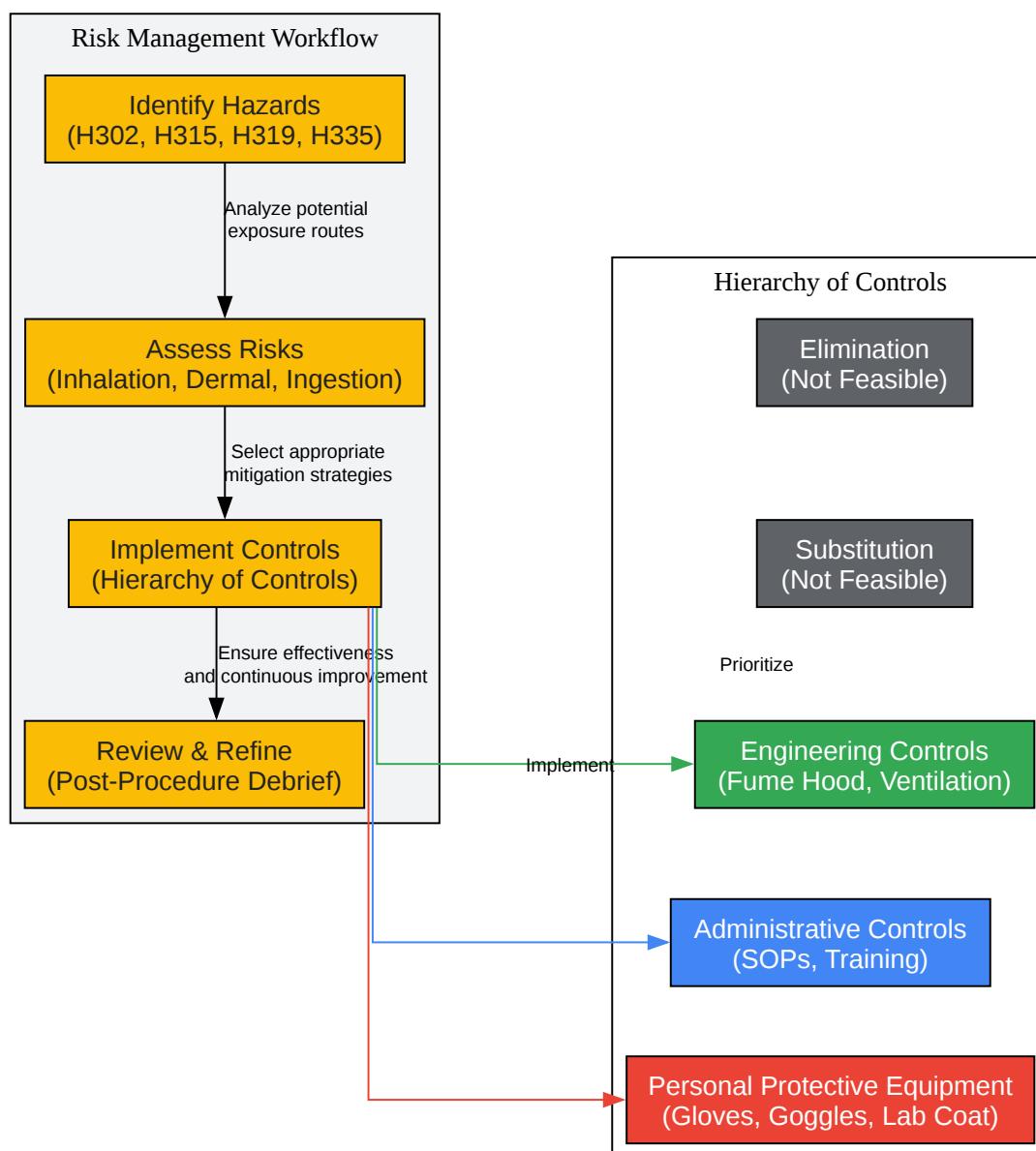
- Oral Toxicity (H302): While specific toxicological data is not fully investigated, the "Harmful if swallowed" classification necessitates careful handling to prevent ingestion.[\[6\]](#) The

nitroaromatic structure is a common feature in compounds with metabolic liabilities that can lead to systemic toxicity.

- Skin and Eye Irritation (H315, H319): As a hydrochloride salt, the compound is acidic and can cause chemical irritation upon contact with skin and mucous membranes, including the eyes.[2][3] Prolonged contact can lead to inflammation and discomfort. The imperative is to prevent direct physical contact through appropriate personal protective equipment (PPE).
- Respiratory Irritation (H335): The compound is a solid, but fine dust particles can become airborne during handling.[2] Inhalation of this dust can irritate the respiratory tract, leading to symptoms like coughing and shortness of breath.[2][3] This hazard underscores the need for engineering controls like chemical fume hoods.

## Risk Assessment and Control Hierarchy Workflow

A proactive approach to safety involves a systematic process of risk assessment before any handling begins. The widely accepted hierarchy of controls should be applied to mitigate the identified hazards, prioritizing engineering controls over procedural or PPE-based solutions.



Caption: Risk assessment and control hierarchy for handling hazardous chemicals.

# Standard Operating Procedure (SOP) for Weighing and Solution Preparation

This protocol details the steps for safely weighing the solid compound and preparing a stock solution. The causality behind each step is explained to reinforce safe practices.

**Objective:** To accurately weigh approximately 100 mg of **(S)-1-(2-Nitrophenyl)ethanamine hydrochloride** and dissolve it in a solvent to create a stock solution.

Prerequisites:

- Researcher must be fully trained in laboratory safety procedures.
- A designated and certified chemical fume hood must be used for all manipulations.[\[7\]](#)
- An eyewash station and safety shower must be accessible and verified to be operational.[\[7\]](#)

Protocol Steps:

- Preparation and PPE Donning:
  - Causality: Ensures all safety measures are in place before the hazardous agent is handled.
  - 1.1. Clear the chemical fume hood of all unnecessary items.
  - 1.2. Don appropriate PPE: a lab coat, nitrile gloves (inspect for integrity first), and chemical safety goggles.[\[2\]](#)[\[8\]](#) A face shield is recommended for added protection.[\[2\]](#)
  - 1.3. Gather all necessary equipment: anti-static weigh boat, spatulas, analytical balance, volumetric flask with a stopper, chosen solvent, and waste container.
- Weighing the Compound:
  - Causality: Performed within an engineering control to prevent inhalation of dust and contain any minor spills.[\[2\]](#)
  - 2.1. Place the analytical balance inside the chemical fume hood.

- 2.2. Place the weigh boat on the balance and tare it.
- 2.3. Carefully retrieve the compound container from its 2-8°C storage.[2] Allow it to equilibrate to room temperature before opening to prevent moisture condensation.
- 2.4. Slowly open the container. Using a clean spatula, carefully transfer the desired amount of the yellow solid to the weigh boat.[5] Avoid any actions that could generate dust.[2]
- 2.5. Once the target weight is achieved, securely close the primary compound container and record the exact mass.

- Solution Preparation:
  - Causality: Controlled dissolution minimizes exposure risk.
  - 3.1. Carefully transfer the weighed solid from the weigh boat into the volumetric flask. A powder funnel can aid this process.
  - 3.2. Add a small amount of the desired solvent to the weigh boat to rinse any residual powder and transfer the rinse to the flask.
  - 3.3. Add solvent to the flask until it is approximately half-full. Stopper the flask and gently swirl to dissolve the solid.
  - 3.4. Once dissolved, add solvent up to the calibration mark. Stopper and invert the flask several times to ensure homogeneity.
- Cleanup and Waste Disposal:
  - Causality: Proper decontamination and waste segregation prevent cross-contamination and ensure compliant disposal.
  - 4.1. Dispose of the used weigh boat, spatula cleaning wipes, and contaminated gloves in a designated solid hazardous waste container.[2]
  - 4.2. Wipe down the balance and the fume hood sash and surface with an appropriate cleaning agent.

- 4.3. Remove PPE in the correct order (gloves first), avoiding contact with the outer surfaces.
- 4.4. Wash hands thoroughly with soap and water.[\[2\]](#)

## Exposure Controls and Personal Protective Equipment (PPE)

Engineering and administrative controls are primary, but PPE is the mandatory final barrier.

- Eye and Face Protection: Use chemical safety goggles that conform to OSHA 29 CFR 1910.133 or European Standard EN166.[\[2\]](#)[\[8\]](#) A face shield should be worn over goggles when there is a significant splash risk.[\[2\]](#)
- Skin Protection: Wear a chemically resistant lab coat. Handle the compound with gloves that have been inspected before use.[\[2\]](#) Nitrile gloves are a common and appropriate choice for handling solids and incidental contact. Use proper glove removal technique (without touching the glove's outer surface) to avoid skin contact.[\[2\]](#)
- Respiratory Protection: All handling of the solid form should occur in a chemical fume hood to prevent dust inhalation.[\[7\]](#) If a fume hood is not available or if exposure monitoring indicates levels approaching occupational exposure limits, a NIOSH-approved respirator with appropriate cartridges (e.g., P95 particle respirator for nuisance exposures) must be used.[\[2\]](#)

## Storage and Incompatibility

Proper storage is critical to maintaining the compound's integrity and preventing hazardous reactions.

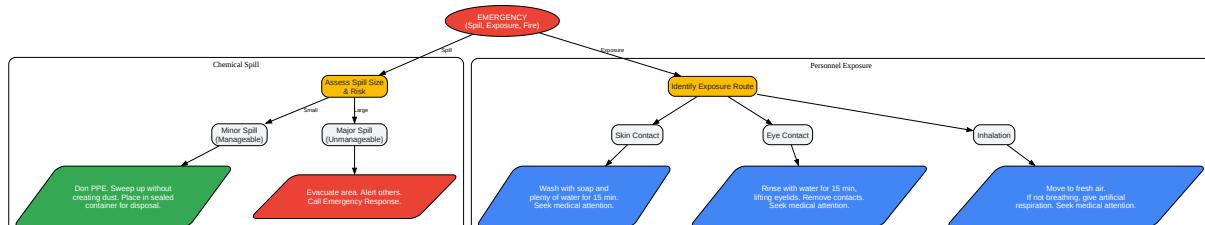
- Storage Conditions: Store in a tightly closed container in a dry, cool (2-8°C), and well-ventilated area.[\[2\]](#)[\[5\]](#) The compound should be stored under an inert atmosphere, such as argon or nitrogen, to prevent potential degradation.[\[2\]](#)[\[5\]](#)
- Incompatible Materials: Keep away from strong oxidizing agents, acids, acid chlorides, acid anhydrides, and strong bases.[\[6\]](#)[\[8\]](#) Contact with these substances could lead to vigorous or exothermic reactions.

- Hazardous Decomposition: When heated to decomposition, the compound may emit toxic fumes of carbon monoxide (CO), carbon dioxide (CO<sub>2</sub>), nitrogen oxides (NO<sub>x</sub>), and hydrogen chloride gas.[8]

## Emergency Procedures

Immediate and correct response to an emergency can significantly mitigate harm.

## Emergency Response Decision Tree



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Caption: Decision tree for emergency response to incidents.

- In Case of Skin Contact: Immediately wash off with soap and plenty of water.[2] Consult a physician.[2]
- In Case of Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes, removing contact lenses if present and easy to do.[2][3] Continue rinsing and immediately consult a physician.[2]
- If Inhaled: Move the person into fresh air.[2] If breathing is difficult or has stopped, provide artificial respiration and seek immediate medical attention.[2][7]
- If Swallowed: Rinse mouth with water.[2] Never give anything by mouth to an unconscious person.[2] Call a physician or poison control center immediately.[3]
- In Case of Fire: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide as extinguishing media.[2] Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[7]

## Waste Disposal

All waste containing this compound must be treated as hazardous.

- Chemical Waste: Contact a licensed professional waste disposal service to dispose of this material.[2] Do not allow the product to enter drains.[2]
- Contaminated Packaging: Dispose of contaminated packaging, such as empty containers and liners, as unused product in accordance with federal, state, and local regulations.[2][9]

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